

Technical Guide: Safety and Handling of S-(2-Chloro-2-oxoethyl) ethanethioate

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Compound of Interest

Compound Name: **S-(2-Chloro-2-oxoethyl) ethanethioate**

Cat. No.: **B084253**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is an in-depth technical guide compiled from available chemical safety information. As of November 2025, a specific, official Safety Data Sheet (SDS) for **S-(2-Chloro-2-oxoethyl) ethanethioate** (CAS No. 10553-78-3) is not readily available in public databases. The following information is therefore based on the known properties and hazards of its constituent functional groups: an acyl chloride and a thioester. All handling of this chemical should be conducted by trained personnel with extreme caution in a controlled laboratory environment.

Introduction

S-(2-Chloro-2-oxoethyl) ethanethioate, also known by synonyms such as acetylmercaptoacetyl chloride, is a bifunctional molecule containing a highly reactive acyl chloride group and a thioester linkage.^[1] This combination makes it a potentially valuable but hazardous reagent in organic synthesis, particularly in the development of pharmaceuticals and specialty chemicals where it can be used to introduce an acetylthioacetyl moiety.^{[2][3]} Its utility as a synthetic intermediate stems from the high electrophilicity of the acyl chloride, making it a potent acylating agent.^[4] The thioester group can be of interest for its role in biochemical processes and its own unique reactivity.^[5]

This guide provides a comprehensive overview of the inferred safety precautions, handling procedures, and disposal methods for **S-(2-Chloro-2-oxoethyl) ethanethioate**, based on the

well-documented behavior of acyl chlorides and thioesters.

Hazard Identification and Classification

Due to the presence of the acyl chloride functional group, **S-(2-Chloro-2-oxoethyl) ethanethioate** is expected to be a highly reactive, corrosive, and moisture-sensitive compound. Contact with water, including atmospheric moisture, will lead to a rapid and exothermic hydrolysis reaction, producing hydrochloric acid (HCl) and S-(2-hydroxy-2-oxoethyl) ethanethioate. The released HCl will appear as corrosive, steamy fumes.

Inferred GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed.
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage.
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage.
Acute Toxicity, Inhalation	Category 3	Toxic if inhaled.
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	Category 3	May cause respiratory irritation.

Physical and Chemical Properties

Quantitative experimental data for **S-(2-Chloro-2-oxoethyl) ethanethioate** is limited. The following table summarizes available and computed data.

Property	Value	Source
Molecular Formula	C ₄ H ₅ ClO ₂ S	PubChem[1]
Molecular Weight	152.60 g/mol	PubChem[1]
CAS Number	10553-78-3	PubChem[1]
Appearance	Inferred to be a colorless to light yellow fuming liquid	General properties of acyl chlorides
Odor	Pungent, acrid	General properties of acyl chlorides
Boiling Point	180.2°C at 760 mmHg	BOC Sciences[3]
Density	1.336 g/cm ³	BOC Sciences[3]
Solubility	Reacts violently with water. Soluble in anhydrous aprotic organic solvents (e.g., dichloromethane, chloroform, THF, diethyl ether).	General properties of acyl chlorides

Safety and Handling Precautions

Given its high reactivity, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive assessment of personal protective equipment is critical.

Protection Type	Minimum Requirement
Eye/Face Protection	Chemical safety goggles and a full-face shield.
Skin Protection	Flame-retardant lab coat, chemical-resistant apron.
Hand Protection	Butyl rubber or neoprene gloves. Double gloving is recommended. Check glove manufacturer's compatibility data.
Respiratory Protection	Work must be conducted in a certified chemical fume hood. For emergency situations, a self-contained breathing apparatus (SCBA) is required.

Engineering Controls

- Fume Hood: All manipulations of **S-(2-Chloro-2-oxoethyl) ethanethioate** must be performed in a certified and properly functioning chemical fume hood to control exposure to corrosive vapors and fumes.
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be immediately accessible in the work area.
- Inert Atmosphere: Due to its moisture sensitivity, handling and storage under an inert atmosphere (e.g., nitrogen or argon) is highly recommended to prevent degradation and the release of HCl gas.

Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials.
- Keep containers tightly sealed, preferably under an inert atmosphere.
- The storage area should be designated for corrosive and water-reactive chemicals.
- Incompatible materials include water, alcohols, amines, strong bases, and oxidizing agents.

Experimental Protocols: General Acylation Reaction

While a specific protocol for **S-(2-Chloro-2-oxoethyl) ethanethioate** is not available, the following represents a general procedure for an acylation reaction using a primary amine, based on standard practices for acyl chlorides.



Materials:

- **S-(2-Chloro-2-oxoethyl) ethanethioate**
- Primary amine (e.g., benzylamine)
- Anhydrous dichloromethane (DCM)
- Tertiary amine base (e.g., triethylamine, to scavenge HCl)
- Anhydrous sodium sulfate
- Nitrogen or Argon gas supply

Procedure:

- Setup: Assemble a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen/argon inlet.
- Reagent Preparation: In the flask, dissolve the primary amine and triethylamine (1.1 equivalents) in anhydrous DCM under an inert atmosphere.
- Cooling: Cool the solution to 0 °C using an ice bath.
- Addition of Acyl Chloride: Dissolve **S-(2-Chloro-2-oxoethyl) ethanethioate** (1.0 equivalent) in anhydrous DCM in the dropping funnel. Add the acyl chloride solution dropwise to the stirred amine solution over 30-60 minutes, maintaining the temperature at 0 °C.
- Reaction: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2-4 hours, monitoring the reaction by TLC.

- Workup: Quench the reaction by the slow addition of water. Separate the organic layer, wash with saturated sodium bicarbonate solution and brine, then dry over anhydrous sodium sulfate.
- Purification: Filter the solution and concentrate the solvent under reduced pressure. The crude product can be purified by column chromatography.

Waste Disposal:

- Quenching Excess Reagent: Unused **S-(2-Chloro-2-oxoethyl) ethanethioate** should be quenched slowly and carefully. A recommended method is to add it dropwise to a stirred, cold (0 °C) solution of sodium bicarbonate or a dilute solution of a non-protic amine (like triethylamine) in an inert solvent. Alternatively, it can be slowly added to a large volume of a non-nucleophilic alcohol like isopropanol.^[6] Never quench with water directly in a concentrated form.
- Waste Streams: All liquid and solid waste containing this compound or its byproducts should be collected in designated, labeled hazardous waste containers for disposal by trained personnel in accordance with local regulations.

Toxicology and Biological Effects

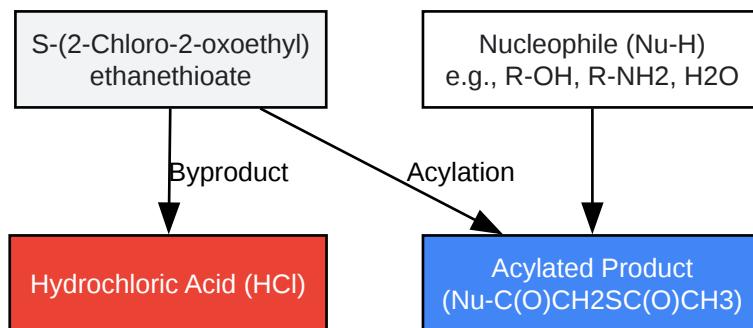
No specific toxicological studies on **S-(2-Chloro-2-oxoethyl) ethanethioate** have been found. However, as a highly electrophilic agent, it is expected to be cytotoxic.

- Electrophilicity: Acyl chlorides are strong electrophiles that can react readily with biological nucleophiles such as the thiol groups on cysteine residues and the amino groups on lysine residues in proteins, as well as with DNA.^{[4][7]} This covalent modification can disrupt protein function and lead to cellular damage.
- Inferred Toxicity: The primary toxic effects are expected to be acute and localized to the site of contact (skin, eyes, respiratory tract) due to its corrosive nature. Systemic toxicity following absorption is possible but less characterized. The hydrolysis product, hydrochloric acid, is a known corrosive.

Visualizations

The following diagrams illustrate the key chemical transformations and a generalized experimental workflow for handling **S-(2-Chloro-2-oxoethyl) ethanethioate**.

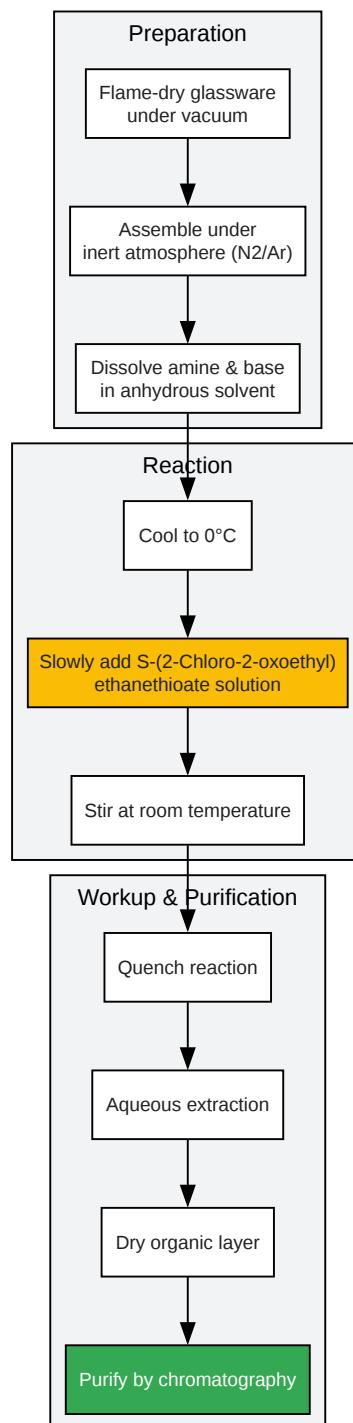
General Reactivity of S-(2-Chloro-2-oxoethyl) ethanethioate



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Caption: General acylation reaction pathway.

Experimental Workflow for Acylation

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Caption: A generalized experimental workflow.

Emergency Procedures

- Skin Contact: Immediately flush skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with a dry, inert absorbent material (e.g., sand, vermiculite). Collect and place in a sealed container for disposal. Do not use combustible materials, such as sawdust. Do not use water. Ventilate the area and wash the spill site after material pickup is complete.

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